

A Technical Guide to the Physical Properties of 4,4'-Dinitrocarbanilide-d8

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Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

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This document provides a comprehensive overview of the known physical and chemical properties of **4,4'-Dinitrocarbanilide-d8** (DNC-d8), a deuterated isotopologue of 4,4'-Dinitrocarbanilide (DNC). DNC is the primary marker residue for the anticoccidial agent Nicarbazin, which is used in the poultry industry.[1][2] The deuterated form, DNC-d8, serves as a critical internal standard for bioanalytical quantification by mass spectrometry (GC-MS or LC-MS) in drug metabolism and pharmacokinetic (DMPK) studies, as well as in residue analysis for food safety.[3]

Chemical Identity and Structure

4,4'-Dinitrocarbanilide-d8 is a synthetic, stable isotope-labeled compound where eight hydrogen atoms on the two phenyl rings have been replaced with deuterium. This substitution results in a mass shift that allows it to be distinguished from the endogenous, non-labeled compound in analytical assays, ensuring high precision and accuracy in quantification.

Physical and Chemical Properties

The physical properties of DNC-d8 are primarily available from suppliers of analytical standards. While extensive experimental data such as melting and boiling points are not published in peer-reviewed literature for the deuterated form, the data for the parent compound can provide a close approximation. The key difference lies in the molecular weight due to the incorporation of deuterium.

Table 1: Physical Properties of **4,4'-Dinitrocarbanilide-d8**

Property	Value	Source
Chemical Name	1,3-bis[4-nitro(2,3,5,6-²H₄)phenyl]urea	[4]
Synonyms	N,N'-Bis(p-nitrophenyl)urea-d8, DNC-d8	[5] [6]
CAS Number	1156508-87-0	[4] [5] [6]
Molecular Formula	C ₁₃ H ₂ D ₈ N ₄ O ₅	[5] [6]
Molecular Weight	310.29 g/mol	[4] [5] [6]
Appearance	Yellow Solid Powder	[4] [5]
Purity	≥98%	[4] [5]
Isotopic Enrichment	98 atom % D	[7] [8]
Storage Conditions	Store at 2-8°C or -20°C, dry and dark	[4] [5]
Stability	Stable under recommended storage conditions	[7]

| Solubility | Soluble in DMSO (with heating) | [\[3\]](#) |

Table 2: Physical Properties of Non-Labeled 4,4'-Dinitrocarbanilide (for reference)

Property	Value	Source
CAS Number	587-90-6	[9]
Molecular Formula	C ₁₃ H ₁₀ N ₄ O ₅	[10]
Molecular Weight	302.24 g/mol	[9] [10]
Melting Point	312°C (with decomposition)	[9]

| Solubility (at 25°C) | Water: 2×10^{-6} g/100 mL Ethanol: 0.007 g/100 mL Ethyl Acetate: 0.015 g/100 mL Dimethyl Sulfoxide (DMSO): 0.47 g/100 mL Practically insoluble in acetone, chloroform, benzene, ether [\[\[9\]](#) |

Experimental Protocols

Detailed, published experimental protocols for determining the physical properties of DNC-d8 are not available. However, standard methodologies used for organic compounds of this nature would be employed.

Determination of Melting Point (Capillary Method)

- **Sample Preparation:** A small quantity of the crystalline DNC-d8 solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a calibrated melting point apparatus (e.g., an oil bath or a metal block heater) equipped with a thermometer or a digital temperature sensor.
- **Heating and Observation:** The apparatus is heated slowly, typically at a rate of 1-2°C per minute as the temperature approaches the expected melting point (approximated from the non-labeled compound).
- **Data Recording:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For compounds that decompose, the temperature of decomposition is noted.

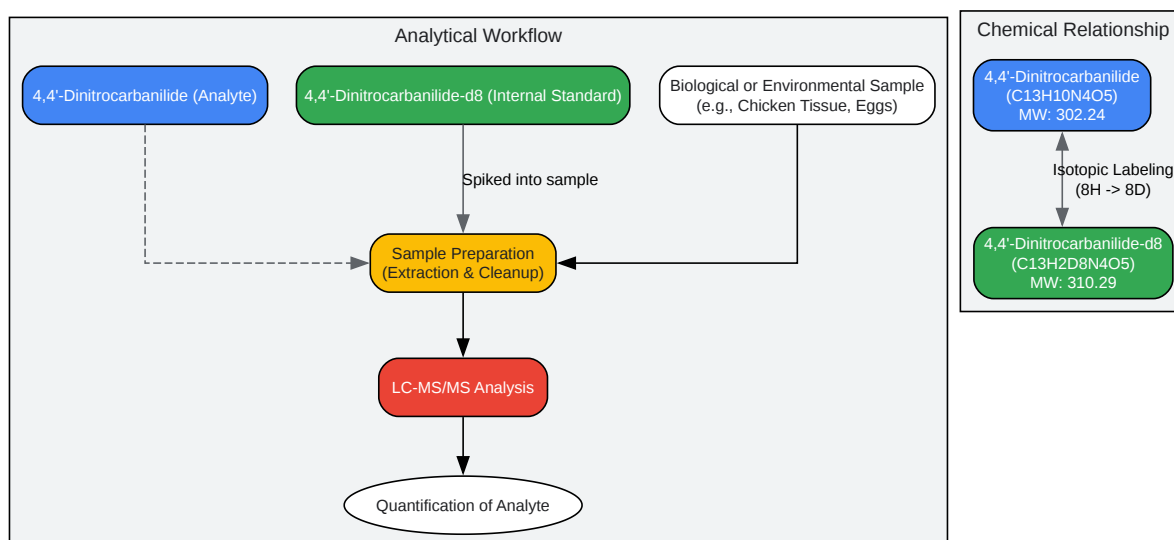
Determination of Solubility

- **Equilibrium Method:** To determine solubility in a specific solvent (e.g., DMSO, Ethanol), an excess amount of DNC-d8 solid is added to a known volume of the solvent in a sealed vial.
- **Sample Equilibration:** The mixture is agitated (e.g., using a shaker or stirrer) at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Separation and Analysis:** The saturated solution is filtered to remove undissolved solid. A precise volume of the clear supernatant is then taken and diluted.

- **Quantification:** The concentration of DNC-d8 in the diluted sample is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or LC-MS, by comparing the response to a calibration curve prepared with known concentrations of the standard. The solubility is then calculated and expressed in units such as mg/mL or g/100 mL.

Logical and Functional Relationships

As an isotopically labeled internal standard, the primary function of **4,4'-Dinitrocarbanilide-d8** is directly related to the quantification of its non-labeled analogue. The following diagram illustrates this fundamental relationship in a typical analytical workflow.



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Caption: Relationship and workflow for DNC and its deuterated internal standard.

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